

Technical Guide: On the Structure and Properties of Pyridinyl Acetamide Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methyl-2-pyridin-4-ylacetamide*

Cat. No.: B3155640

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Introduction

The compound "**N-Methyl-2-pyridin-4-ylacetamide**" is not well-characterized in publicly available scientific literature, with no definitive CAS number or extensive experimental data associated with this specific chemical name. The structural interpretation of this name suggests an N-methyl acetamide moiety with a pyridin-4-yl group attached at the alpha-carbon.

Given the limited information on the requested compound, this guide will focus on a closely related and well-documented structural isomer: N-(4-methylpyridin-2-yl)acetamide (CAS No. 5327-32-2). This compound shares the same molecular formula ($C_8H_{10}N_2O$) and molecular weight (150.18 g/mol) but differs in the position of the methyl group and the point of attachment of the acetamide group to the pyridine ring.^{[1][2]} N-(4-methylpyridin-2-yl)acetamide serves as a valuable case study for understanding the physicochemical properties, synthesis, and analytical characterization of this class of compounds.

This technical guide provides a detailed overview of the chemical structure, properties, and a standard synthesis protocol for N-(4-methylpyridin-2-yl)acetamide, adhering to the data presentation and visualization requirements for an in-depth scientific resource.

Chemical Structure and Properties

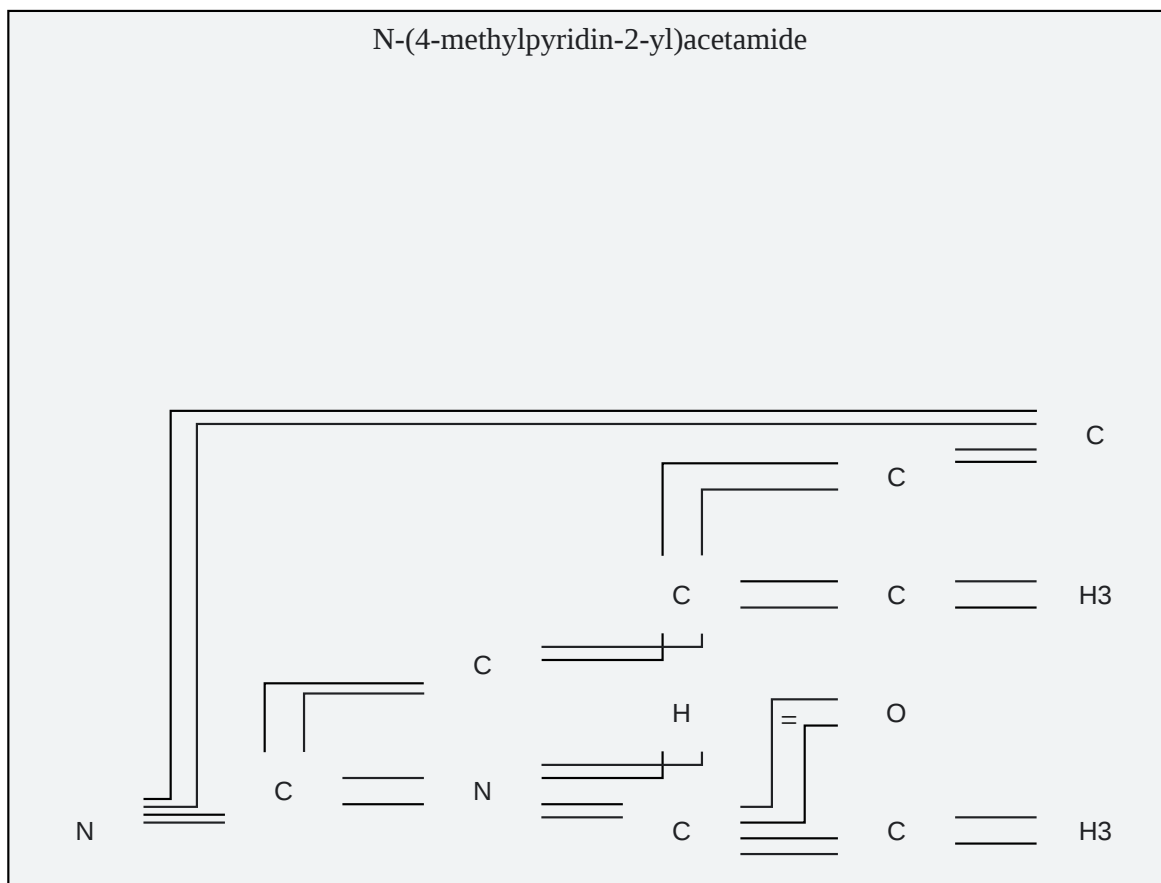
N-(4-methylpyridin-2-yl)acetamide is composed of a pyridine ring, which is a fundamental heterocyclic scaffold in medicinal chemistry, and an acetamide group.[1] The pyridine ring is substituted with a methyl group at the 4-position and is linked to the acetamide group at the 2-position.[1]

Below is a summary of the key quantitative data for N-(4-methylpyridin-2-yl)acetamide.

| Property | Value | Reference |
|--------------------------------|---|-----------|
| IUPAC Name | N-(4-methylpyridin-2-yl)acetamide | [2] |
| CAS Number | 5327-32-2 | [1][2] |
| Molecular Formula | C ₈ H ₁₀ N ₂ O | [2] |
| Molecular Weight | 150.18 g/mol | [2][3] |
| InChI Key | QGZHGSGLCZEGHA-UHFFFAOYSA-N | [3] |
| SMILES | <chem>CC1=CC(=NC=C1)NC(=O)C</chem> | [2] |
| Form | Solid | |
| Topological Polar Surface Area | 42 Å ² | [2] |
| Hydrogen Bond Donor Count | 1 | [2] |
| Hydrogen Bond Acceptor Count | 2 | [2] |
| Rotatable Bond Count | 1 | [2] |

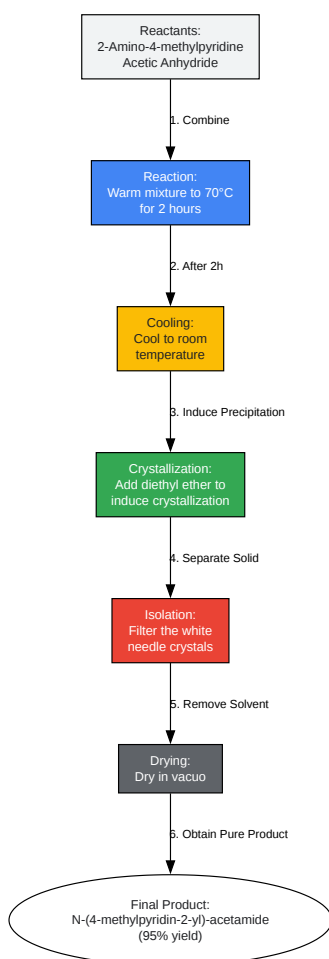
Mandatory Visualizations

The following diagrams illustrate the chemical structure of N-(4-methylpyridin-2-yl)acetamide and a typical experimental workflow for its synthesis.



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Figure 1: 2D structure of N-(4-methylpyridin-2-yl)acetamide.



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Figure 2: Synthesis workflow for N-(4-methylpyridin-2-yl)acetamide.

Experimental Protocols

The synthesis of N-(4-methylpyridin-2-yl)acetamide is typically achieved through the N-acylation of 2-amino-4-methylpyridine with acetic anhydride.^{[1][3]} This is a robust and high-yielding reaction.

Synthesis of N-(4-methylpyridin-2-yl)-acetamide^[3]

- Materials:
 - 2-Amino-4-methylpyridine (99.0 g, 91.5 mmol)
 - Acetic anhydride (250 mL)

- Diethyl ether (100 mL)
- Procedure:
 - In a suitable reaction vessel, combine 2-amino-4-methylpyridine (99.0 g) and acetic anhydride (250 mL).
 - Warm the reaction mixture to 70°C and maintain this temperature for 2 hours.
 - After the 2-hour reaction time, cool the mixture to room temperature.
 - Add diethyl ether (100 mL) to the cooled mixture to induce crystallization.
 - The product will precipitate as white needle-like crystals.
 - Collect the crystals by filtration.
 - Dry the collected product in vacuo to afford N-(4-methyl-pyridin-2-yl)-acetamide.
- Expected Yield: 130 g (95%)

Biological Activity and Signaling Pathways

There is limited specific information in the public domain regarding the detailed biological activity and signaling pathway involvement of N-(4-methylpyridin-2-yl)acetamide. However, the pyridine and acetamide moieties are common features in many biologically active compounds. For instance, various substituted pyridinyl acetamide derivatives have been investigated for their potential as pesticidal and antifungal agents.^[4]

The primary role of N-(4-methylpyridin-2-yl)acetamide in drug discovery and development appears to be as a versatile building block for the synthesis of more complex molecules. For example, it can be a precursor for creating compounds that link different heterocyclic rings, which is a common strategy in the design of novel therapeutic agents.^[1]

Due to the lack of specific data on its interaction with biological pathways, a signaling pathway diagram cannot be provided at this time. Further research would be required to elucidate its specific biological functions and mechanisms of action.

Conclusion

While the initially requested "**N-Methyl-2-pyridin-4-ylacetamide**" is not a well-documented compound, this technical guide has provided a comprehensive overview of the closely related structural isomer, N-(4-methylpyridin-2-yl)acetamide. The provided data on its chemical structure, physicochemical properties, and a detailed, high-yielding synthesis protocol offer valuable insights for researchers working with pyridinyl acetamide derivatives. The amenability of this compound to straightforward synthesis makes it a useful building block in medicinal chemistry and materials science. Future studies are needed to fully characterize the biological activities of this and related compounds.

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- To cite this document: BenchChem. [Technical Guide: On the Structure and Properties of Pyridinyl Acetamide Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3155640#n-methyl-2-pyridin-4-ylacetamide-structure]

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